

1,3,5-Tris(4-nitrophenyl)benzene chemical structure and properties

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Compound of Interest

Compound Name: **1,3,5-Tris(4-nitrophenyl)benzene**

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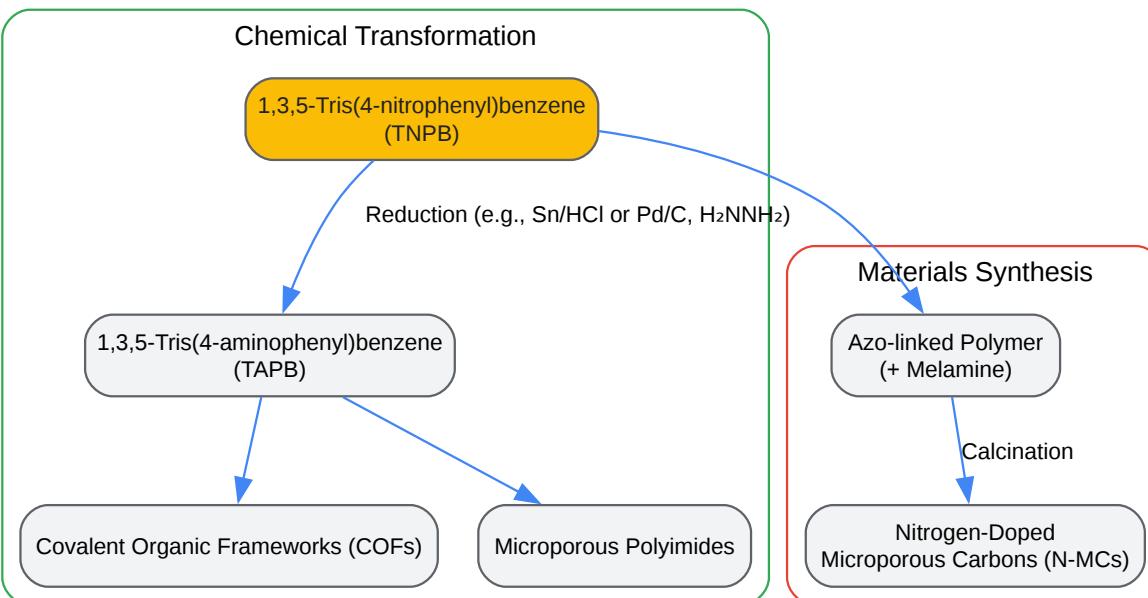
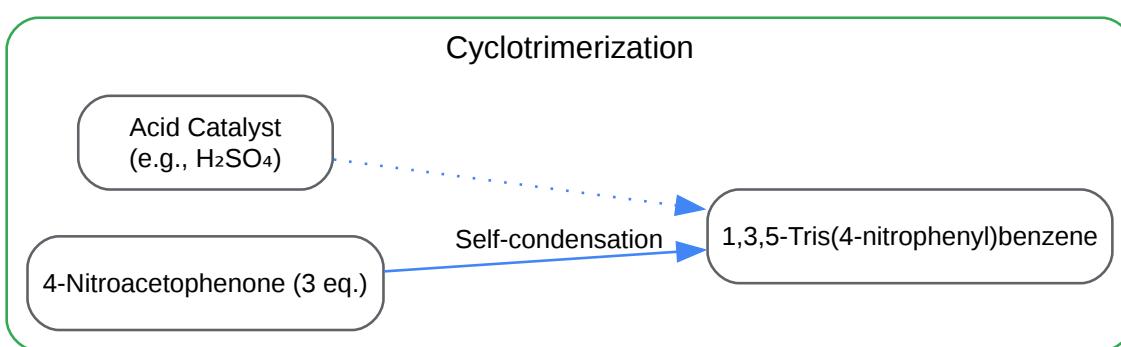
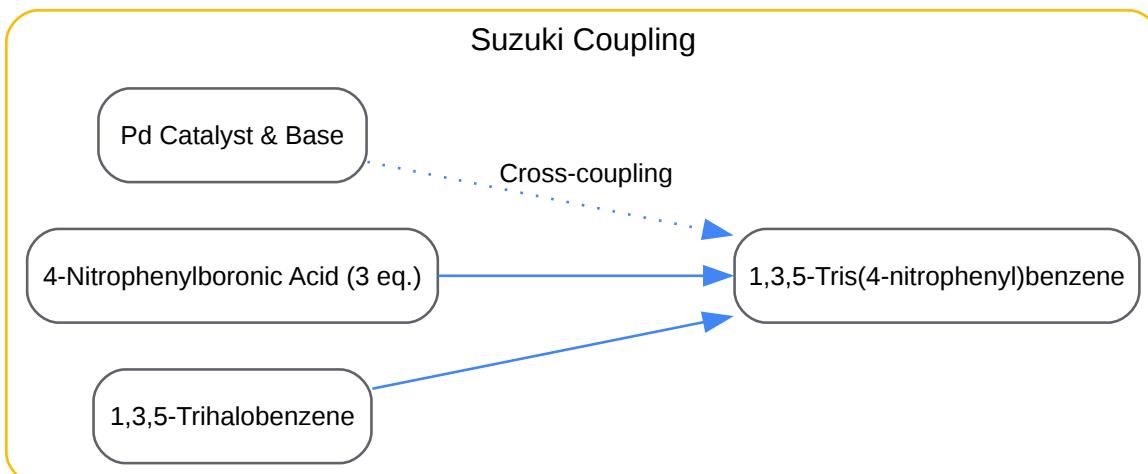
An In-depth Technical Guide to **1,3,5-Tris(4-nitrophenyl)benzene**

Introduction

1,3,5-Tris(4-nitrophenyl)benzene (TNPB) is a symmetrical aromatic compound characterized by a central benzene ring substituted with three 4-nitrophenyl groups at the 1, 3, and 5 positions. Its well-defined structure and the presence of electron-withdrawing nitro groups make it a molecule of significant interest in materials science and biochemical research. TNPB serves as a crucial building block for the synthesis of functional porous materials and has demonstrated potential as an inhibitor of protein aggregation. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications.

Chemical Structure and Identification

The core of TNPB is a 1,3,5-trisubstituted benzene ring. Each substituent is a phenyl group that is itself substituted at the para-position with a nitro group (-NO₂).



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